

Ethyl 2-(2,6-dichlorophenyl)acetate chemical properties

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Compound of Interest

Compound Name: Ethyl 2-(2,6-dichlorophenyl)acetate

Cat. No.: B2472086

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An In-depth Technical Guide on the Chemical Properties of **Ethyl 2-(2,6-dichlorophenyl)acetate**

Introduction

Ethyl 2-(2,6-dichlorophenyl)acetate is a halogenated aromatic compound with applications as a useful research chemical and as an impurity in the synthesis of certain pharmaceutical compounds.[1][2] This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis, and safety information, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **Ethyl 2-(2,6-dichlorophenyl)acetate** are summarized below.

Table 1: Chemical Identifiers and Properties

Property	Value	Source(s)
IUPAC Name	ethyl 2-(2,6-dichlorophenyl)acetate	[2]
Synonyms	(2,6-Dichlorophenyl)acetic acid ethyl ester, Ethyl 2,6-Dichlorobenzeneacetate, Guanfacine Impurity 6	[2][3]
CAS Number	90793-64-9	[2][3]
Molecular Formula	C ₁₀ H ₁₀ Cl ₂ O ₂	[2][3][4]
Molecular Weight	233.09 g/mol	[2][3][4]
InChI	InChI=1S/C10H10Cl2O2/c1-2-14-10(13)6-7-8(11)4-3-5-9(7)12/h3-5H,2,6H2,1H3	[2][3]
InChIKey	XIIULTZDJYYIKR-UHFFFAOYSA-N	[2][4]
SMILES	CCOC(=O)CC1=C(C=CC=C1Cl)Cl	[2][3]

Table 2: Physical Properties

Property	Value	Source(s)
Physical Form	Solid, Low Melting Solid, Neat	[1][4]
Melting Point	>33.0°C	[5]
Solubility	Chloroform (Slightly), Ethyl Acetate (Sparingly)	[5]
Storage Temperature	Refrigerator, under inert atmosphere	[5]

Chemical Synthesis and Reactivity

Synthesis

Ethyl 2-(2,6-dichlorophenyl)acetate is typically synthesized via the esterification of 2,6-dichlorophenylacetic acid. The precursor, 2,6-dichlorophenylacetic acid, can be prepared through various methods, including the hydrolysis of (2,6-dichloro-phenyl)-acetonitrile.^[6]

Experimental Protocol: Esterification of 2,6-Dichlorophenylacetic Acid

This protocol describes a general procedure for the synthesis of **Ethyl 2-(2,6-dichlorophenyl)acetate** from its corresponding carboxylic acid.

- Materials:
 - 2,6-Dichlorophenylacetic acid
 - Ethanol (absolute)
 - Sulfuric acid (concentrated) or another suitable acid catalyst (e.g., thionyl chloride)
 - Sodium bicarbonate solution (saturated)
 - Brine (saturated sodium chloride solution)
 - Anhydrous magnesium sulfate or sodium sulfate
 - Organic solvent for extraction (e.g., diethyl ether or ethyl acetate)
- Procedure:
 - In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2,6-dichlorophenylacetic acid in an excess of absolute ethanol.
 - Carefully add a catalytic amount of concentrated sulfuric acid to the solution.
 - Heat the mixture to reflux and maintain for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
 - After the reaction is complete, allow the mixture to cool to room temperature.

- Remove the excess ethanol under reduced pressure.
- Dissolve the residue in an organic solvent such as ethyl acetate and transfer it to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.[7]
- Dry the organic phase over anhydrous magnesium sulfate or sodium sulfate.[7]
- Filter off the drying agent and concentrate the filtrate under reduced pressure to yield the crude **Ethyl 2-(2,6-dichlorophenyl)acetate**.
- The crude product can be further purified by distillation under reduced pressure or column chromatography.

Reactivity and Stability

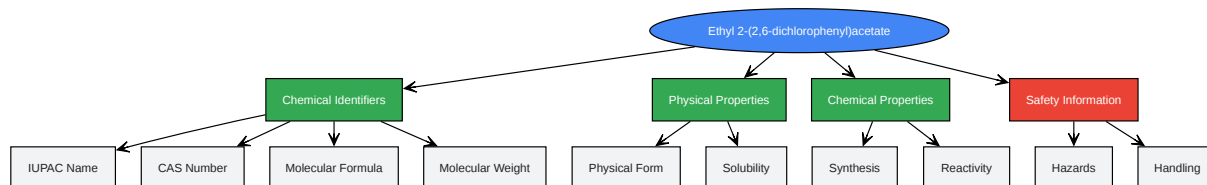
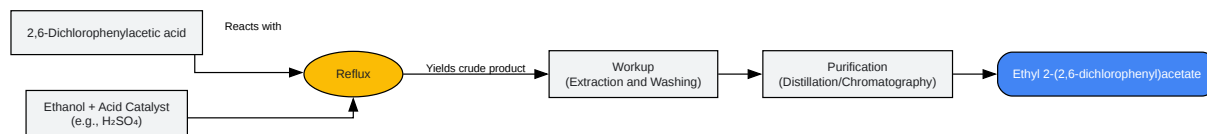
- **Stability:** The compound is stable under normal storage conditions.[8] It is recommended to store it in a refrigerator under an inert atmosphere.[5]
- **Hazardous Reactions:** No known hazardous reactions have been reported under normal conditions of use.[9]
- **Conditions to Avoid:** Specific conditions to avoid are not extensively documented, but as a general precaution for organic esters, strong oxidizing agents and strong bases should be avoided.[9]

Safety Information

Based on safety data for similar compounds, **Ethyl 2-(2,6-dichlorophenyl)acetate** may cause skin and eye irritation.[9] It is advised to handle the compound in a well-ventilated area and to wear appropriate personal protective equipment (PPE), including gloves and safety goggles.[8]
[9]

Visualizations

Diagram 1: Synthesis Workflow



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References

- 1. cymitquimica.com [cymitquimica.com]
- 2. Ethyl 2-(2,6-dichlorophenyl)acetate | C₁₀H₁₀Cl₂O₂ | CID 11687291 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Ethyl 2-(2,6-Dichlorophenyl)acetate | LGC Standards [lgcstandards.com]
- 4. cymitquimica.com [cymitquimica.com]
- 5. ethyl 2-(2,6-dichlorophenyl)acetate CAS#: [m.chemicalbook.com]
- 6. 2,6-Dichlorophenylacetic acid synthesis - chemicalbook [chemicalbook.com]
- 7. prepchem.com [prepchem.com]
- 8. fishersci.com [fishersci.com]

- 9. chemos.de [chemos.de]
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